

Technical Guide: Physicochemical Characterization of 3-Methylbenzo[b]thiophene-2-carboxaldehyde

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Compound of Interest

Compound Name: 3-Methylbenzo[b]thiophene-2-carboxaldehyde

Cat. No.: B122132

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Introduction

3-Methylbenzo[b]thiophene-2-carboxaldehyde is a heterocyclic aldehyde containing a benzothiophene core. This scaffold is of significant interest in medicinal chemistry and materials science due to the diverse biological activities and electronic properties exhibited by its derivatives. Accurate determination of the physicochemical properties of this compound, such as its melting point, is a fundamental prerequisite for its identification, purification, and application in further research and development. This guide provides a comprehensive overview of the melting point of **3-Methylbenzo[b]thiophene-2-carboxaldehyde**, supported by a detailed experimental protocol for its determination.

Physicochemical Data

The melting point of **3-Methylbenzo[b]thiophene-2-carboxaldehyde** has been reported by various chemical suppliers. A summary of the available data is presented in Table 1. The slight variations in the reported melting point ranges can be attributed to differences in the purity of the substance and the analytical method employed for its determination.

Table 1: Reported Melting Point of **3-Methylbenzo[b]thiophene-2-carboxaldehyde**

Parameter	Reported Value	Source(s)
Melting Point	88-90 °C	Matrix Scientific[1], Fisher Scientific[2]
Melting Point	85-89 °C	Thermo Fisher Scientific[3]
Molecular Formula	C ₁₀ H ₈ OS	Fisher Scientific[2], Santa Cruz Biotechnology[4]
Molecular Weight	176.24 g/mol	Matrix Scientific[1]
CAS Number	22053-74-3	Matrix Scientific[1], Fisher Scientific[2]

Experimental Protocol: Melting Point Determination

The following is a standard protocol for the determination of the melting point of a solid organic compound such as **3-Methylbenzo[b]thiophene-2-carboxaldehyde** using the capillary method with a modern melting point apparatus.

Materials and Equipment:

- **3-Methylbenzo[b]thiophene-2-carboxaldehyde** (powdered)
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Spatula
- Mortar and pestle (if the sample is not finely powdered)
- Thermometer (calibrated)

Procedure:

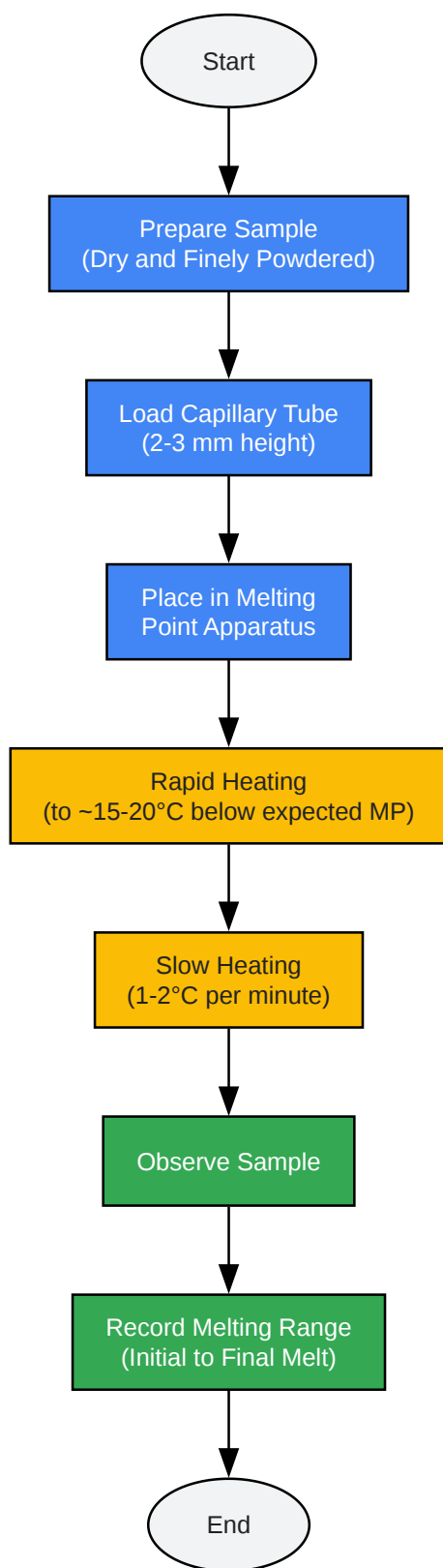
- Sample Preparation:

- Ensure the sample of **3-Methylbenzo[b]thiophene-2-carboxaldehyde** is completely dry and in the form of a fine powder.^[1] If necessary, gently grind the crystals using a mortar and pestle.
- Loading the Capillary Tube:
 - Press the open end of a capillary tube into the powdered sample.^[3]
 - Invert the tube and tap it gently on a hard surface to pack the sample into the sealed end.^[3]
 - Continue this process until the sample column is approximately 2-3 mm high.^[2] An excessive amount of sample can lead to a broader melting point range.^[3]
- Melting Point Measurement:
 - Place the loaded capillary tube into the sample holder of the melting point apparatus.^[5]
 - If the approximate melting point is known (from the data in Table 1), set the apparatus to heat rapidly to a temperature about 15-20 °C below the expected melting point.^[3]
 - Once this temperature is reached, reduce the heating rate to 1-2 °C per minute to allow for accurate observation.^{[2][3]}
 - Observe the sample through the magnifying eyepiece.
- Recording the Melting Range:
 - Record the temperature at which the first drop of liquid is observed. This is the initial melting point.
 - Continue to observe the sample and record the temperature at which the last solid crystal melts completely into a clear liquid. This is the final melting point.
 - The recorded melting point should be expressed as a range from the initial to the final temperature.
- Post-Measurement:

- Turn off the melting point apparatus and allow it to cool.
- Dispose of the used capillary tube in a designated glass waste container. Do not reuse capillary tubes.

Experimental Workflow Visualization

The logical flow of the melting point determination protocol is illustrated in the following diagram.



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Caption: Workflow for Melting Point Determination.

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